

# Mixidine synthesis pathway and precursors

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## Compound of Interest

Compound Name: *Mixidine*

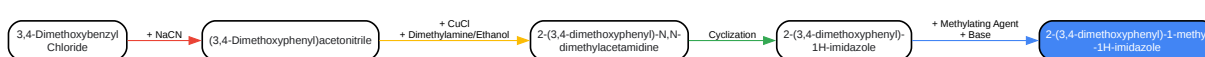
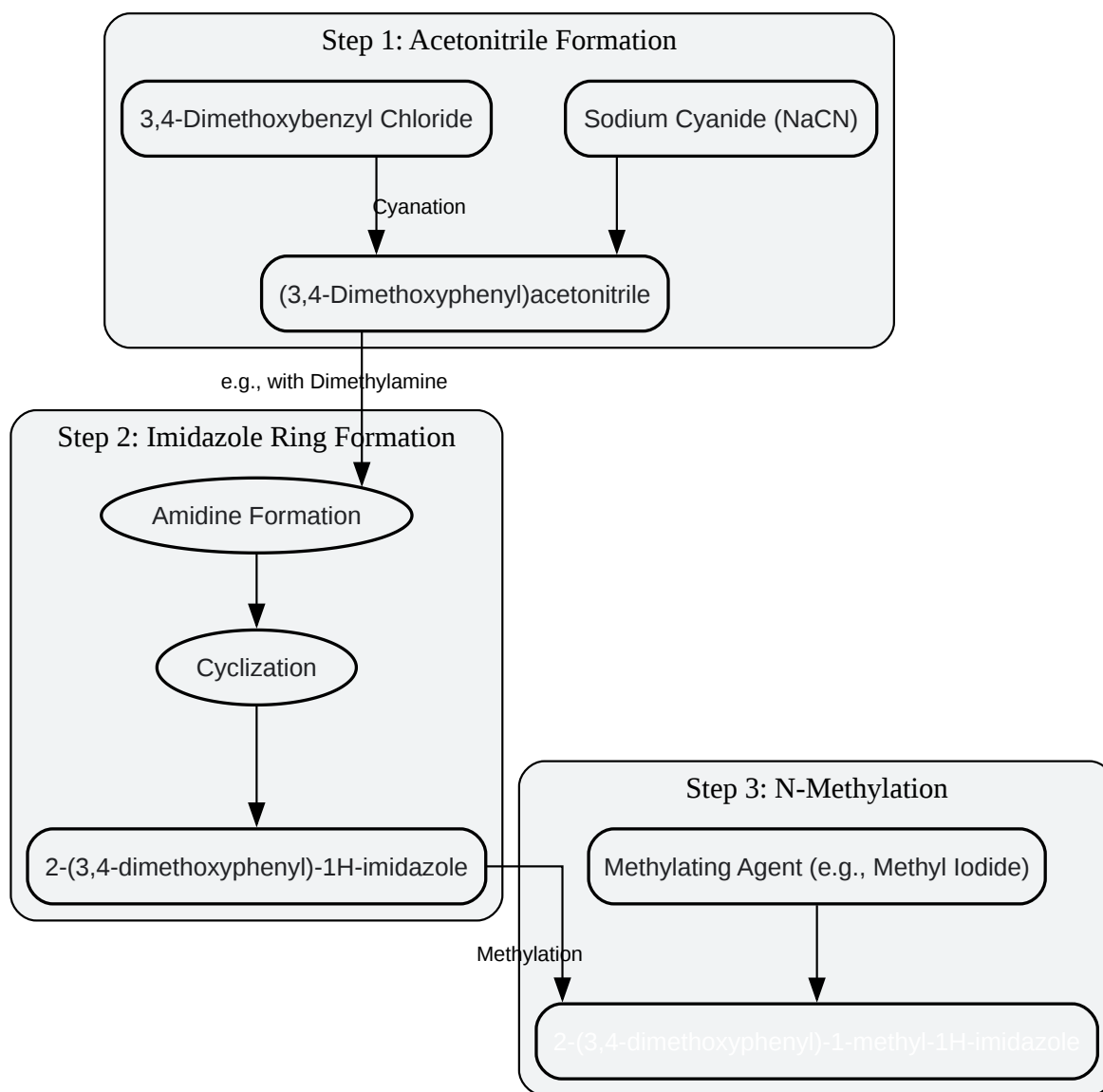
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## Overview of the Synthetic Pathway

The proposed synthesis of 2-(3,4-dimethoxyphenyl)-1-methyl-1H-imidazole is a multi-step process commencing from commercially available precursors. The overall strategy involves the formation of a key intermediate, (3,4-dimethoxyphenyl)acetonitrile, followed by the construction of the imidazole ring and subsequent N-methylation.

The logical relationship of the synthesis is depicted in the following workflow diagram:



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